

Navigating Laboratory Chemical Disposal: A Guide to Safe Practices

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Compound of Interest		
Compound Name:	CLDQ	
Cat. No.:	B1396496	Get Quote

It has come to our attention that there may be some confusion regarding the proper disposal procedures for "CLDQ." Please be advised that CLDQ stands for the Chronic Liver Disease Questionnaire, a clinical assessment tool used in medical research. As such, it is not a chemical substance and does not have associated chemical disposal requirements.

To provide valuable and actionable information in the spirit of promoting laboratory safety, this document will detail the proper disposal procedures for a common laboratory solvent: Acetone. This guide is intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this chemical, thereby minimizing environmental impact and workplace hazards.

Acetone: Properties and Hazards

Acetone (CH₃COCH₃) is a colorless, volatile, and highly flammable liquid widely used as a solvent in laboratories.[1][2] Understanding its hazardous properties is the first step toward safe handling and disposal.

Quantitative Hazard Data for Acetone



Property	Value	References
Flash Point	-20 °C (-4 °F)	[3][4]
Auto-ignition Temperature	465 °C (869 °F)	[3][4]
Lower Explosive Limit (LEL)	2.5%	[4]
Upper Explosive Limit (UEL)	12.8%	[4]
OSHA Permissible Exposure Limit (PEL) - 8-hr TWA	1,000 ppm	[4]
NIOSH Recommended Exposure Limit (REL) - 10-hr TWA	250 ppm	[4]
ACGIH Threshold Limit Value (TLV) - 8-hr TWA	500 ppm	[4]
Oral LD50 (Rat)	5800 mg/kg	[5]
Dermal LD50 (Rat)	> 15,800 mg/kg	[5]

Experimental Protocols for Safe Acetone Disposal

Adherence to proper disposal protocols is critical to ensure the safety of laboratory personnel and the environment. The appropriate procedure depends on the quantity and nature of the acetone waste.

Protocol 1: Disposal of Small Quantities of Acetone Waste (e.g., contaminated wipes, cotton balls)

- Segregation: Do not mix acetone-contaminated waste with regular trash.
- Containment: Place acetone-soaked materials, such as cotton balls or paper towels, into a
 designated, leak-proof, and properly labeled hazardous waste container.[2] This container
 should have a tight-fitting lid to prevent the release of flammable vapors.
- Accumulation: Store the container in a well-ventilated area, away from sources of ignition such as heat, sparks, or open flames.[2]







 Disposal: Once the container is full, it must be disposed of through your institution's hazardous waste management program.

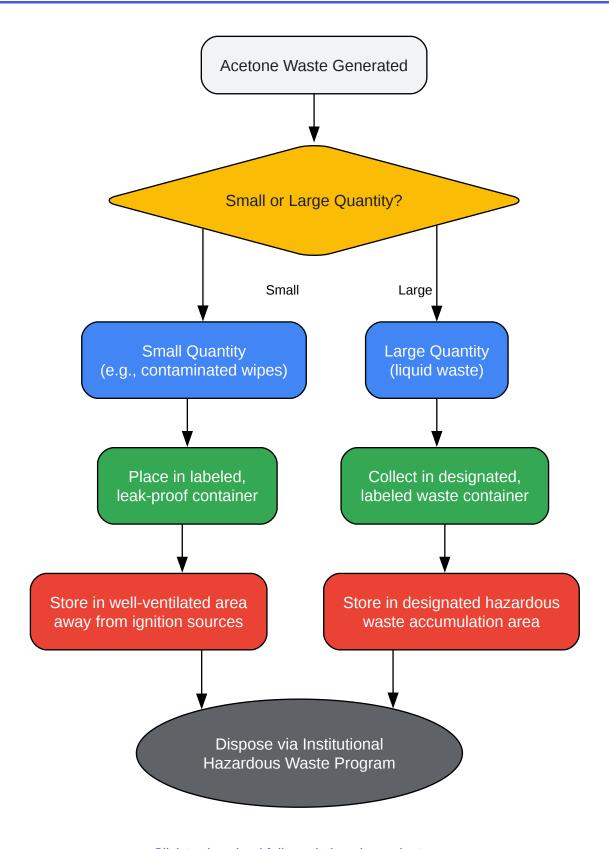
Protocol 2: Disposal of Liquid Acetone Waste

- Waste Collection: Collect all liquid acetone waste in a designated, shatter-resistant, and chemically compatible container. This container must be clearly labeled as "Hazardous Waste - Acetone."
- Avoid Contamination: Do not mix acetone with other chemical waste unless specifically permitted by your institution's safety guidelines.
- Storage: Store the sealed waste container in a designated satellite accumulation area or a central hazardous waste storage facility. The storage area must be cool, dry, well-ventilated, and away from ignition sources.[5]
- Professional Disposal: Arrange for the pickup and disposal of the acetone waste through a licensed hazardous waste disposal company.[1][2] Never pour acetone down the drain, as it is flammable and can damage plumbing.[6]

Acetone Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of acetone waste in a laboratory setting.





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Caption: Acetone Disposal Decision Workflow.



By following these procedures, laboratories can ensure the safe and compliant disposal of acetone waste, contributing to a safer research environment. Always consult your institution's specific safety protocols and the Safety Data Sheet (SDS) for acetone before handling.

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